

SikaBiresin® TD-165: A Technical Overview of Epoxy Resin Systems

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Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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SikaBiresin® **TD-165** is an amine hardener component formulated for use in two-component epoxy resin systems.[1] It is utilized in combination with epoxy resins, such as SikaBiresin® TD150 and SikaBiresin® TD160, to create highly transparent casting resins.[2][3] These systems are designed for applications in art and decoration, including the creation of transparent objects, thin inclusions, embeddings, and surface coatings on materials like wood. [2] The properties of the final cured product are dependent on the specific epoxy resin used in conjunction with SikaBiresin® **TD-165**.

Component Properties

The physical properties of the individual components, the resin (Component A) and the SikaBiresin® **TD-165** hardener (Component B), are detailed below.

Property	SikaBiresin® TD150 (Resin A)	SikaBiresin® TD160 (Resin A)	SikaBiresin® TD-165 (Hardener B)
Appearance	Bluish-transparent	Bluish-transparent	Transparent
Composition	Unfilled Epoxy Resin	Unfilled Epoxy Resin	Unfilled Amine
Viscosity (25°C)	~500 mPa·s	~1900 mPa·s	~650 mPa·s
Density (23°C)	~1.12 g/cm ³	~1.12 g/cm ³	~1.00 g/cm ³

System Specifications and Performance Data

The technical specifications of the combined and cured resin systems are presented below. These values represent the performance of the final material.

SikaBiresin® TD150 / TD-165 System

This system is characterized by its high transparency and a longer reactivity time, making it suitable for various decorative applications.

Mixing and Reactivity

Parameter	Value
Mixing Ratio (by weight)	100 (Resin) : 50 (Hardener)
Mixing Ratio (by volume)	100 (Resin) : 50 (Hardener)
Mixed Viscosity (25°C)	~500 mPa·s
Reactivity (150g at 25°C)	~60 minutes
Tack-free Time (1-3mm layer at 23°C)	8 - 9 hours

Mechanical and Thermal Properties (Cured)

Property	Value (After 7 days @ RT)	Value (24h @ RT + 16h @ 50°C)	Test Standard
Shore D Hardness	~D 80	~D 81	ISO 868
Flexural Modulus of Elasticity	1600 MPa	1600 MPa	ISO 178
Elongation at Maximum Strength	5%	5%	ISO 527
Glass Transition Temperature (Tg)	53°C	53°C	ISO 11359-2

SikaBiresin® TD160 / TD-165 System

This combination offers a faster curing time, suitable for applications requiring quicker demolding.[3]

Mixing and Reactivity

Parameter	Value
Mixing Ratio (by weight)	100 (Resin) : 50 (Hardener)
Mixing Ratio (by volume)	100 (Resin) : 50 (Hardener)
Mixed Viscosity (25°C)	~1100 mPa.s
Reactivity (150g at 25°C)	~40 minutes
Tack-free Time (1-3mm layer at 23°C)	6 - 7 hours

Mechanical and Thermal Properties (Cured)

Property	Value (After 7 days @ RT)	Value (24h @ 23°C + 16h @ 80°C)	Test Standard
Shore D Hardness	D 84	-	ISO 868
Flexural Modulus	2800 MPa	-	ISO 178
Elongation at Maximum Strength	5.3%	-	ISO 527
Glass Transition Temperature (Tg)	56°C	73°C	ISO 11359-2

Experimental Protocols

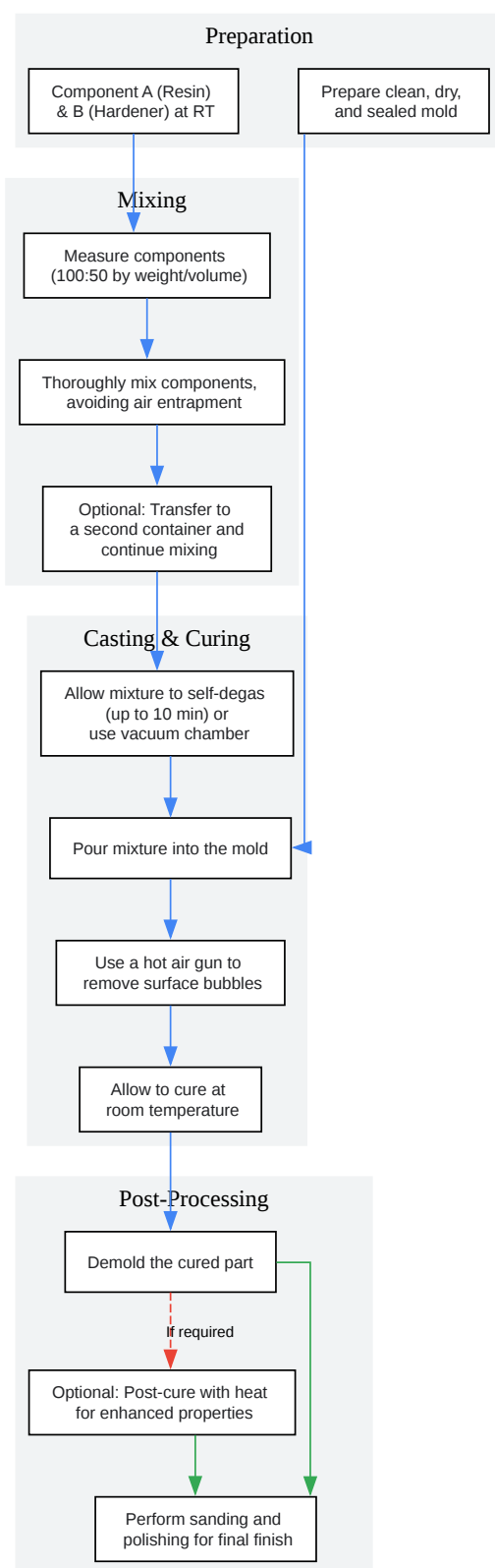
The technical data presented is based on standardized laboratory testing. The methodologies for the key experiments cited are as follows:

- ISO 178: Plastics — Determination of flexural properties. This standard specifies the method for determining the flexural strength and flexural modulus of rigid and semi-rigid plastics under defined conditions. A sample of a specific size is subjected to a three-point bending test until it fractures or until the deformation reaches a predetermined level.
- ISO 527: Plastics — Determination of tensile properties. This standard outlines the procedure for determining the tensile properties of plastics, including tensile strength, elongation at break, and modulus of elasticity. A dumbbell-shaped specimen is stretched along its major axis at a constant speed until it breaks.
- ISO 868: Plastics and ebonite — Determination of indentation hardness by means of a durometer (Shore hardness). This method measures the indentation hardness of plastics by using a durometer of a specified type (in this case, Shore D). The measurement is based on the penetration of a specific type of indenter forced into the material under specified conditions.
- ISO 11359-2: Plastics — Thermomechanical analysis (TMA) — Part 2: Determination of coefficient of linear thermal expansion and glass transition temperature. This standard details the determination of the glass transition temperature (Tg) using a thermomechanical

analyzer. The method involves measuring the change in a material's dimensions as a function of temperature.

Processing and Handling Workflow

The successful application of SikaBiresin® systems is highly dependent on proper processing. Key parameters include room temperature, casting thickness, and mixing procedure.[2][3] High ambient temperatures can accelerate curing and lead to high exothermic reactions, potentially causing yellowing.[2] For thin layers, a warmer room temperature (25-30°C) is recommended to ensure optimal properties.[2]



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